

An In-depth Technical Guide to Sodium Phosphomolybdate: Hydrate vs. Anhydrous Forms

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Compound of Interest

Compound Name: SODIUM PHOSPHOMOLYBDATE

Cat. No.: B1143329

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the hydrated and anhydrous forms of **sodium phosphomolybdate**, offering a comparative analysis of their properties, detailed experimental protocols, and a discussion of their applications in research and development.

Core Properties: A Comparative Analysis

Sodium phosphomolybdate is a versatile inorganic compound with significant applications in catalysis, analytical chemistry, and materials science.^[1] It exists in both a hydrated and an anhydrous form, with the primary distinction being the presence of water of crystallization in the former. This structural difference influences their molecular weight and, consequently, the precise calculations required for preparing solutions of specific molarities.^[2]

The hydrated form is typically a yellow crystalline solid, while the anhydrous form presents as a white to off-white powder.^{[1][3][4]} The transition between these two forms is a critical aspect of their application, with the anhydrous salt being hygroscopic, meaning it readily absorbs moisture from the atmosphere.^[5]

Property	Sodium Phosphomolybdate Hydrate	Sodium Phosphomolybdate Anhydrous
Molecular Formula	$\text{Mo}_{12}\text{Na}_3\text{O}_{40}\text{P}\cdot x\text{H}_2\text{O}$ [1]	$\text{Na}_3[\text{P}(\text{Mo}_3\text{O}_{10})_4]$ or $\text{Mo}_{12}\text{Na}_3\text{O}_{40}\text{P}$ [6][7]
Molecular Weight	1891.20 g/mol (anhydrous basis)[7]	1891.3 g/mol [6]
CAS Number	1313-30-0[1][6][7][8]	1313-30-0[6][8]
Appearance	Yellow solid/crystals[1][8]	White to off-white powder[3]
Density	2.83 g/mL at 25 °C[1][7][8]	3.5 g/mL[4]
Melting Point	98 °C (decomposes)[1][7][8]	687 °C (for the related sodium molybdate)[9]
Solubility	Highly soluble in water[10]	Highly soluble in water[4]
Hygroscopicity	Not typically characterized as hygroscopic	Hygroscopic[5]

Experimental Protocols

Detailed and reproducible experimental procedures are crucial for the successful application of **sodium phosphomolybdate** in a research setting.

A common method for synthesizing the parent phosphomolybdic acid involves the following steps:

- **Dissolution:** Dissolve 20 g of sodium molybdate in 40 mL of water.
- **Acidification:** Add 2 mL of 85% phosphoric acid, followed by the dropwise addition of 20 mL of concentrated hydrochloric acid.
- **Extraction:** Transfer the resulting yellow, transparent mixture to a separatory funnel and extract with 30 mL of ether.

- **Separation and Washing:** Allow the layers to separate, transfer the lower aqueous layer back to the separatory funnel, and wash with 20 mL of water.
- **pH Adjustment and Final Extraction:** Adjust the pH to 1.5-5 with 10 mL of concentrated hydrochloric acid and perform a final extraction with 20 mL of ether.
- **Drying and Recrystallization:** The ether layer containing the phosphomolybdic acid is collected for drying and recrystallization to obtain the final product.[\[11\]](#)

The anhydrous form can be prepared from the hydrated salt through thermal dehydration.

- **Heating:** Place the **sodium phosphomolybdate** hydrate in a suitable vessel for heating, such as a crucible.
- **Temperature Control:** Heat the sample to a temperature above 100 °C to ensure the removal of all water molecules. For instance, the related sodium molybdate dihydrate is converted to its anhydrous form by heating at 100 °C.[\[9\]](#)
- **Monitoring:** The process can be monitored by observing the change in mass until a constant weight is achieved, indicating that all water of crystallization has been removed. Thermal analysis techniques such as thermogravimetric analysis (TGA) can be employed for precise determination of dehydration temperatures.[\[12\]](#)
- **Storage:** Due to the hygroscopic nature of the anhydrous form, it must be stored in a desiccator or under an inert, dry atmosphere to prevent rehydration.[\[2\]](#)[\[5\]](#)

Standard analytical techniques are used to confirm the identity and purity of the synthesized compounds.

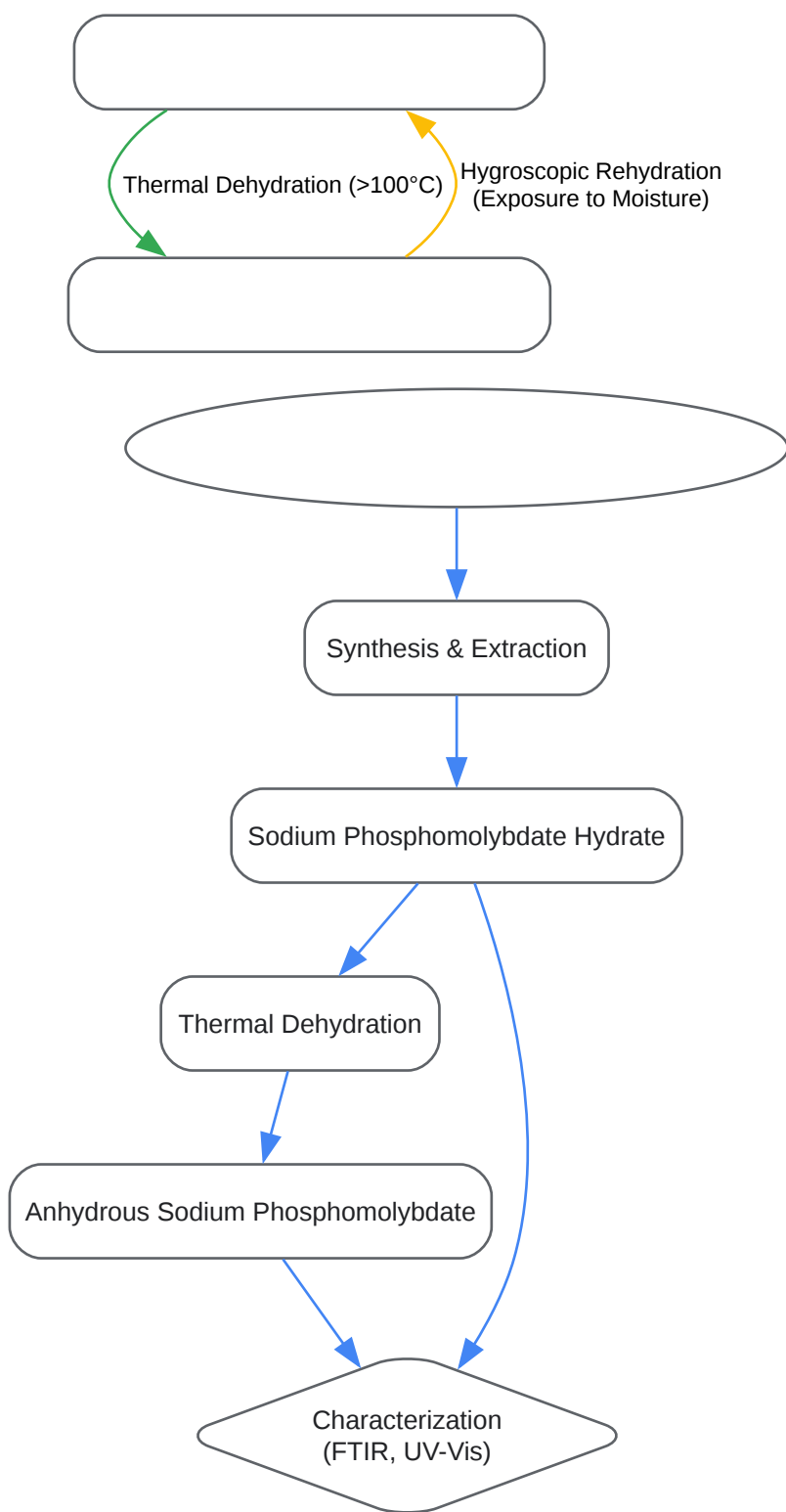
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** Used to identify the characteristic vibrational modes of the phosphomolybdate anion. A typical analysis would involve scanning in the range of 400-4000 cm^{-1} .[\[11\]](#)
- **UV-Visible (UV-Vis) Spectroscopy:** Employed to study the electronic transitions within the molecule, typically scanned over a range of 190-800 nm.[\[11\]](#)

Key Applications in Research and Development

Sodium phosphomolybdate is a valuable reagent in numerous scientific disciplines.[\[1\]](#)

- Analytical Chemistry: It serves as a colorimetric reagent for the determination of phosphate levels in various samples, a technique crucial for environmental monitoring.[\[1\]](#)
- Catalysis: This compound acts as a catalyst in various organic synthesis reactions, helping to enhance reaction rates and improve product yields.[\[1\]](#)[\[13\]](#)
- Biochemistry: It is utilized in enzyme assays to investigate enzyme activity and kinetics, which is fundamental to understanding metabolic pathways.[\[1\]](#)[\[13\]](#)
- Material Science: **Sodium phosphomolybdate** hydrate is employed in the synthesis of advanced materials, including nanomaterials.[\[1\]](#)

Visualizations



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